

# Racemic vs enantiopure [1,1'-Binaphthalen]-2-ol differences

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## Compound of Interest

Compound Name: **[1,1'-Binaphthalen]-2-ol**

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An In-Depth Technical Guide to the Core Differences Between Racemic and Enantiopure [1,1'-Binaphthalene]-2-ol (BINOL)

## Abstract

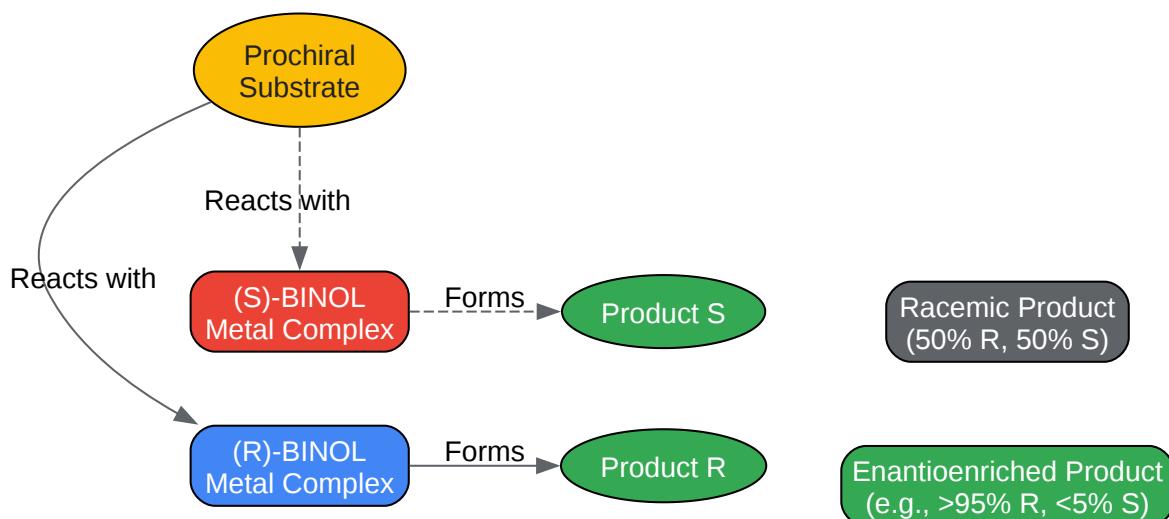
[1,1'-Binaphthalene]-2,2'-diol, commonly known as BINOL, is a cornerstone of modern asymmetric synthesis. Its utility stems from its unique structural feature: axial chirality, or atropisomerism, arising from restricted rotation around the C1-C1' bond connecting the two naphthalene rings. This guide provides a detailed technical examination of the fundamental distinctions between BINOL as a racemic mixture (an equimolar mixture of its (R) and (S) enantiomers) and its enantiopure forms. We will explore the implications of this stereochemical difference on physicochemical properties, spectroscopic behavior, and, most critically, its application in asymmetric catalysis, where enantiopurity is paramount for achieving stereochemical control in chemical transformations. This document is intended for researchers, chemists, and drug development professionals who utilize or seek to understand the critical role of chiral ligands and catalysts.

## The Foundation: Atropisomerism in the BINOL Scaffold

Unlike molecules with traditional point chirality (e.g., a carbon atom with four different substituents), BINOL's chirality is a consequence of its molecular shape. The two bulky naphthalene rings cannot lie in the same plane due to steric hindrance. This restricted rotation

creates two stable, non-superimposable mirror-image conformers known as atropisomers: (R)-BINOL and (S)-BINOL.

The energy barrier to rotation around the central C-C bond is sufficiently high (approximately 37 kcal/mol) to prevent racemization under normal conditions, making the individual enantiomers stable and isolable.[1][2] This stability is crucial, as it allows enantiopure BINOL to serve as a reliable source of chirality in sensitive chemical processes.[1][3]



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## References

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